

Synthesis of "2-Chloro-3,5-dimethoxyaniline"

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Compound of Interest

Compound Name: 2-Chloro-3,5-dimethoxyaniline

CAS No.: 120758-03-4

Cat. No.: B1632247

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An In-Depth Technical Guide to the Synthesis of **2-Chloro-3,5-dimethoxyaniline**

Abstract

This technical guide provides a comprehensive overview of the synthesis of **2-Chloro-3,5-dimethoxyaniline**, a key building block in contemporary drug discovery and medicinal chemistry. The strategic placement of chloro and methoxy substituents on the aniline scaffold makes this molecule a valuable intermediate for developing targeted therapeutics, including protein degraders.^{[1][2]} This document moves beyond a simple recitation of steps to elucidate the underlying chemical principles, the rationale behind procedural choices, and a detailed, field-proven experimental protocol. We will cover the strategic approach to regioselective chlorination, a robust workflow for synthesis and purification, and methods for analytical validation. This guide is intended for researchers, scientists, and drug development professionals seeking a practical and scientifically grounded resource for the preparation of this important compound.

Introduction: Strategic Importance in Medicinal Chemistry

2-Chloro-3,5-dimethoxyaniline is a substituted aniline derivative whose value lies in its unique electronic and steric properties. The aniline moiety provides a reactive handle for a multitude of chemical transformations, while the 3,5-dimethoxy substitution pattern significantly influences the electron density of the aromatic ring. The introduction of a chlorine atom at the 2-position is a critical design element. Halogens, particularly chlorine, are prevalent in FDA-approved drugs and are known to modulate a compound's pharmacokinetic properties (ADME) and enhance binding affinity through various non-covalent interactions within protein active sites.^{[3][4]}

The combination of these features makes **2-Chloro-3,5-dimethoxyaniline** a versatile scaffold, particularly in the synthesis of complex molecules and libraries for high-throughput screening. Its designation as a "Protein Degradation Building Block" underscores its utility in developing novel therapeutic modalities like PROTACs (Proteolysis Targeting Chimeras).^[1] This guide provides the necessary technical detail to empower researchers to confidently synthesize and utilize this compound in their research endeavors.

Physicochemical & Spectroscopic Data

A thorough understanding of the target compound's properties is fundamental. The data below has been consolidated from various chemical suppliers and databases.

Property	Value	Source(s)
CAS Number	120758-03-4	^{[1][5][6]}
Molecular Formula	C ₈ H ₁₀ ClNO ₂	^{[1][6]}
Molecular Weight	187.62 g/mol	^{[1][6]}
Appearance	White to beige-brownish powder or needles	^[7]
Melting Point	46-57 °C (literature values vary)	^{[7][8]}
SMILES	<chem>COC1=CC(=C(C(=C1)OC)Cl)N</chem>	^[6]

Synthetic Strategy: The Challenge of Regioselectivity

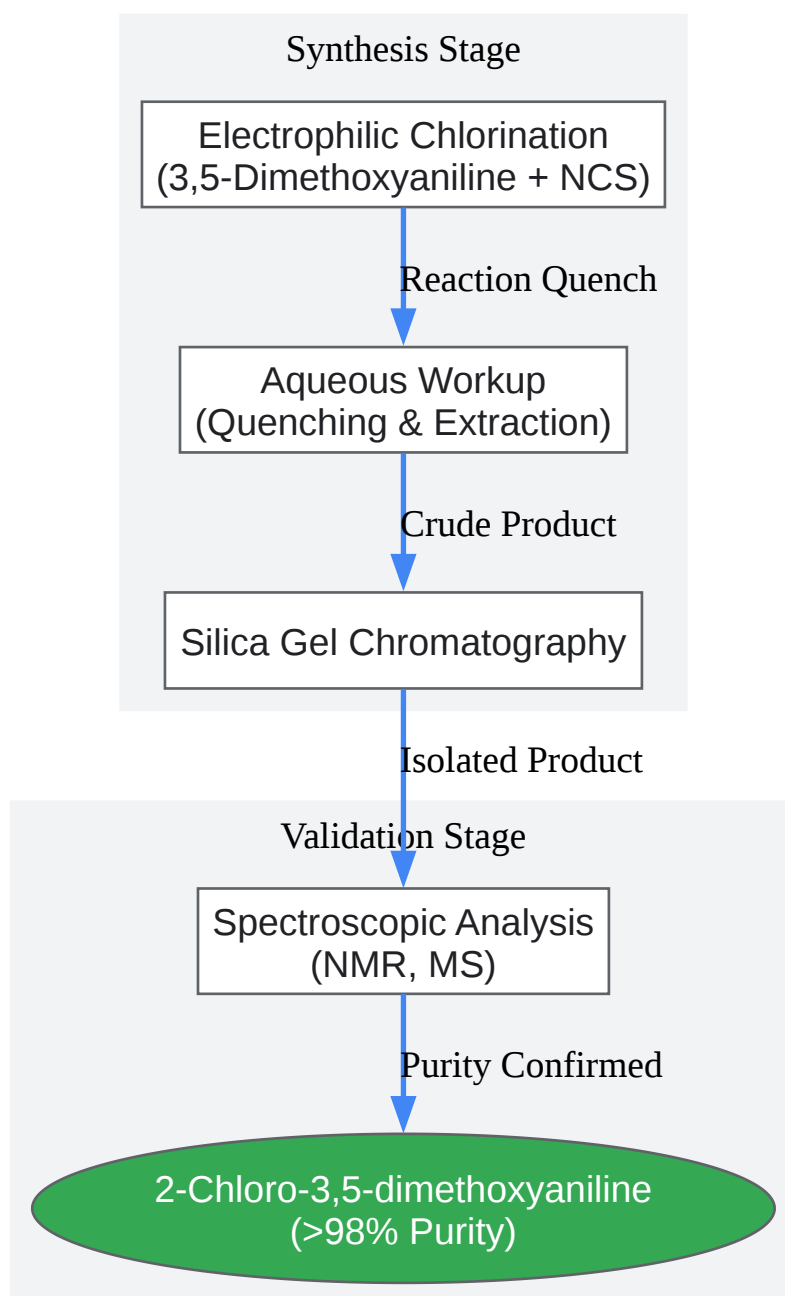
The synthesis of **2-Chloro-3,5-dimethoxyaniline** is primarily achieved through the electrophilic chlorination of its precursor, 3,5-dimethoxyaniline.^{[8][9]} The core scientific challenge lies in controlling the regioselectivity of this reaction.

Causality of the Challenge: The 3,5-dimethoxyaniline starting material possesses a highly activated aromatic ring. The amino (-NH₂) group and the two methoxy (-OCH₃) groups are strong electron-donating groups and are powerful ortho, para-directors. This means they direct incoming electrophiles to the positions ortho and para relative to themselves. In this specific molecule, the 2, 4, and 6 positions are all highly activated, creating a significant risk of non-selective chlorination and over-chlorination (e.g., the formation of 2,6-dichloro-3,5-dimethoxyaniline^[10]) if a potent, unselective chlorinating agent like chlorine gas (Cl₂) were used.

The Solution: To achieve mono-chlorination at the desired C-2 position, a milder, more controllable electrophilic chlorine source is required. N-Chlorosuccinimide (NCS) is the reagent of choice for this transformation. NCS provides a source of electrophilic chlorine (Cl⁺) in a controlled manner, which allows the reaction to proceed selectively at the most activated positions under carefully managed conditions, thereby minimizing the formation of undesired byproducts.

Synthetic Workflow Overview

The overall process can be visualized as a logical progression from the core reaction to the final validated product.



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Caption: High-level workflow for the synthesis of **2-Chloro-3,5-dimethoxyaniline**.

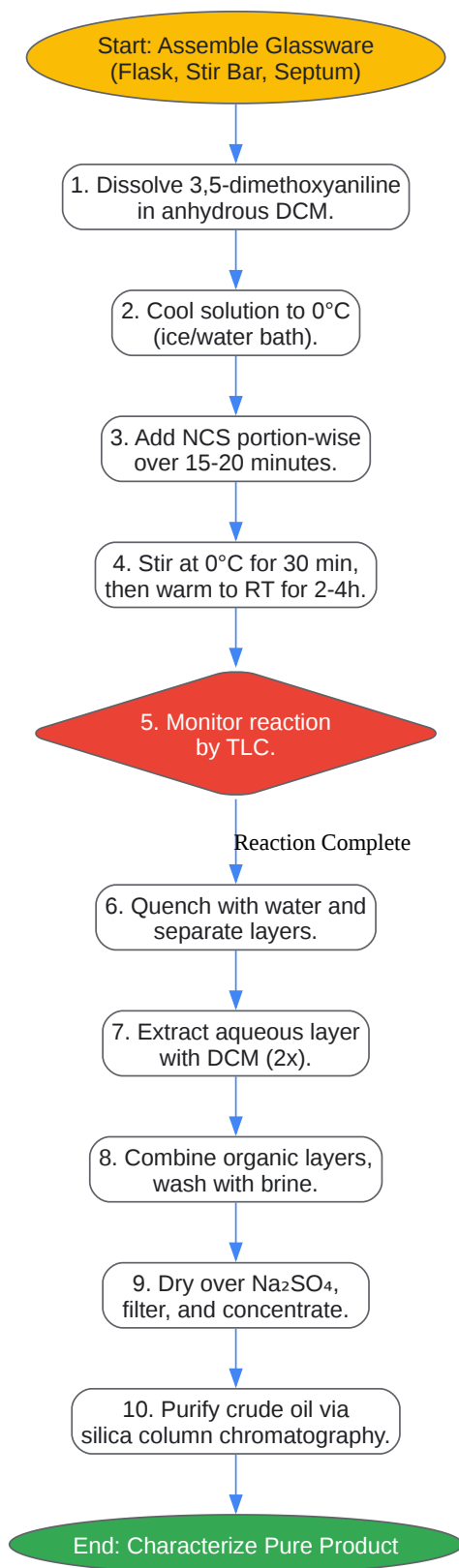
Detailed Experimental Protocol

This protocol is a self-validating system, where careful control of reaction parameters ensures high yield and purity.

Materials and Reagents

- 3,5-Dimethoxyaniline: (CAS 10272-07-8), >98% purity
- N-Chlorosuccinimide (NCS): (CAS 128-09-6), >98% purity
- Dichloromethane (DCM): Anhydrous, >99.8%
- Ethyl Acetate (EtOAc): ACS Grade
- Hexanes: ACS Grade
- Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4): Anhydrous
- Silica Gel: 230-400 mesh, for column chromatography
- Deionized Water
- Brine (Saturated NaCl solution)

Step-by-Step Procedure



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Caption: Step-by-step experimental workflow for the synthesis.

- **Reaction Setup:** To a dry 250 mL round-bottom flask equipped with a magnetic stir bar, add 3,5-dimethoxyaniline (5.0 g, 32.6 mmol).
- **Dissolution and Cooling:** Add anhydrous dichloromethane (100 mL) and stir until all solids have dissolved. Place the flask in an ice/water bath and cool the solution to 0°C.
- **Reagent Addition:** Once the solution is at 0°C, begin adding N-Chlorosuccinimide (4.36 g, 32.6 mmol, 1.0 eq) in small portions over 15-20 minutes. Causality Note: Portion-wise addition is critical to dissipate the heat generated from this exothermic reaction and maintain selectivity, preventing over-chlorination.
- **Reaction:** Stir the mixture at 0°C for an additional 30 minutes, then remove the ice bath and allow the reaction to slowly warm to room temperature. Continue stirring for 2-4 hours.
- **Monitoring:** Monitor the reaction's progress by Thin Layer Chromatography (TLC) using a 4:1 Hexanes:Ethyl Acetate eluent system. The reaction is complete when the starting material spot (visualized by UV light or iodine staining) is no longer visible.
- **Workup - Quenching:** Pour the reaction mixture into a separatory funnel containing 100 mL of deionized water. Shake well and separate the organic layer.
- **Workup - Extraction:** Extract the aqueous layer twice more with 50 mL portions of DCM.
- **Workup - Washing:** Combine all organic layers and wash with 100 mL of brine. This removes residual water and water-soluble impurities.
- **Drying and Concentration:** Dry the combined organic phase over anhydrous sodium sulfate or magnesium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield a crude oil or solid.
- **Purification:** Purify the crude material by flash column chromatography on silica gel.
 - **Eluent:** A gradient of 5% to 20% Ethyl Acetate in Hexanes is typically effective.
 - **Procedure:** Load the crude product onto the column and elute with the solvent system, collecting fractions. Monitor the fractions by TLC to identify and combine those containing the pure product.

- Final Product: Concentrate the pure fractions under reduced pressure to yield **2-Chloro-3,5-dimethoxyaniline** as a white to light brown solid. A typical yield is in the range of 70-85%.

Product Validation and Characterization

The identity and purity of the synthesized compound must be rigorously confirmed.

- ^1H NMR (400 MHz, CDCl_3): The spectrum should show two distinct aromatic singlets (or narrow doublets), a broad singlet for the $-\text{NH}_2$ protons, and a singlet for the two equivalent $-\text{OCH}_3$ groups.
 - Expected Peaks (δ , ppm): ~ 6.3 - 6.5 (2H, Ar-H), ~ 3.9 (2H, br s, NH_2), ~ 3.8 (6H, s, 2 x OCH_3).
- Mass Spectrometry (ESI-MS): The spectrum will show the molecular ion peak.
 - Expected m/z: 188.0 $[\text{M}+\text{H}]^+$. A characteristic isotopic pattern for a single chlorine atom ($[\text{M}+\text{H}]^+$ and $[\text{M}+2+\text{H}]^+$ in an approximate 3:1 ratio) will be observed, confirming the presence of chlorine.

Safety and Hazard Management

All chemical manipulations must be performed in a well-ventilated chemical fume hood while wearing appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.

- 3,5-Dimethoxyaniline: Harmful if swallowed and may cause skin, eye, and respiratory irritation.^[9]
- N-Chlorosuccinimide (NCS): Corrosive and an oxidizing agent. Avoid contact with skin and eyes.
- Dichloromethane (DCM): Volatile solvent. Handle with care to minimize inhalation.

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